

# An In-depth Technical Guide to the Physical Characteristics of Homopiperonylic Acid

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## Compound of Interest

Compound Name: 3,4-(Methylenedioxy)phenylacetic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of homopiperonylic acid, also known as **3,4-(Methylenedioxy)phenylacetic acid**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors.

## Core Physical and Chemical Properties

Homopiperonylic acid is a white to pale yellow micro-crystalline powder.[1] The quantitative physical and chemical data for homopiperonylic acid are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C9H8O4	[1][2][3]
Molecular Weight	180.16 g/mol	[1][2][4]
Melting Point	125-129 °C	[1][5][6]
Boiling Point	272.96 °C (estimate)	[1][5]
pKa	4.31 ± 0.10 (Predicted)	[1][5]
Solubility	Partly soluble in water; Soluble in ethanol and methanol; Slightly soluble in DMSO.	[1][3][5]
Appearance	Micro-Crystalline Powder, Beige to pale yellow	[1]
CAS Number	2861-28-1	[1][2][3]
InChI Key	ODVLMCWNGKLROU-UHFFFAOYSA-N	[1][3]
SMILES	<chem>OC(=O)Cc1ccc2OCOc2c1</chem>	[6]

## Experimental Protocols

While specific experimental procedures for determining the physical characteristics of homopiperonylic acid are not detailed in the provided search results, standard laboratory methodologies would be employed. Below are generalized protocols for key physical property measurements.

### 1. Melting Point Determination (Capillary Method)

- Objective: To determine the temperature range over which the solid homopiperonylic acid transitions to a liquid.
- Methodology:

- A small, dry sample of homopiperonylic acid is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady rate.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range.

## 2. Solubility Assessment

- Objective: To qualitatively or quantitatively determine the solubility of homopiperonylic acid in various solvents.
- Methodology:
  - A small, measured amount of homopiperonylic acid is added to a test tube.
  - A measured volume of the solvent (e.g., water, ethanol, DMSO) is added.
  - The mixture is agitated (e.g., by vortexing) for a set period.
  - The solution is visually inspected for the presence of undissolved solid.
  - If the solid dissolves completely, more solute can be added until saturation is reached to determine the approximate solubility.

## 3. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the molecular structure of homopiperonylic acid by analyzing the magnetic properties of its atomic nuclei.
- Methodology:

- A small amount of homopiperonylic acid is dissolved in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or CDCl<sub>3</sub>).
- The solution is transferred to an NMR tube.
- The NMR tube is placed in the NMR spectrometer.
- <sup>1</sup>H and <sup>13</sup>C NMR spectra are acquired. The chemical shifts, integrations, and coupling patterns provide information about the structure of the molecule.<sup>[7]</sup>

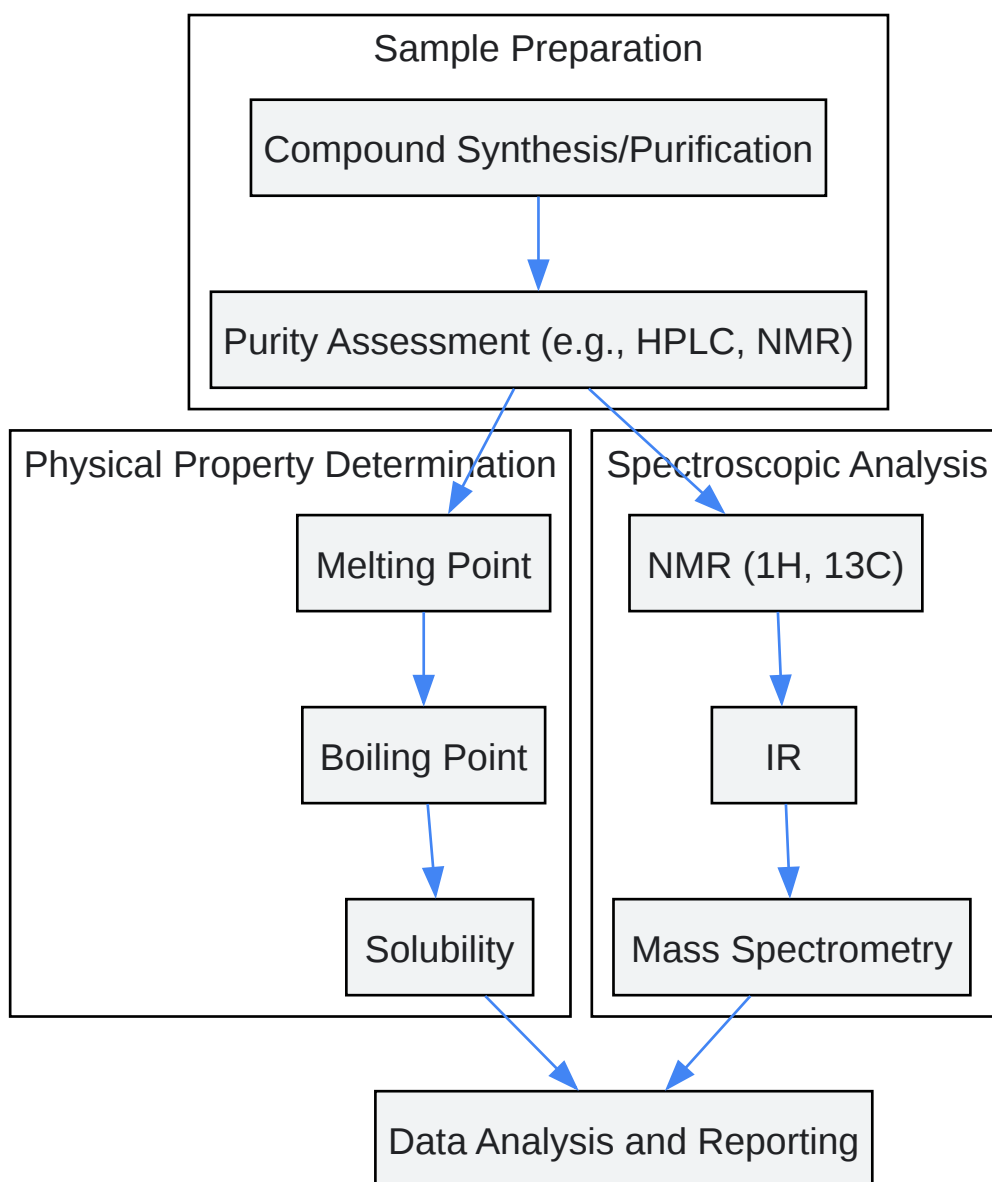
#### 4. Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in homopiperonylic acid by measuring the absorption of infrared radiation.
- Methodology:
  - A small amount of dry homopiperonylic acid is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the sample can be analyzed as a mull in Nujol or as a thin film.
  - The sample is placed in the IR spectrometer.
  - The IR spectrum is recorded, showing absorption bands corresponding to the vibrational frequencies of the functional groups in the molecule. For homopiperonylic acid, characteristic peaks for the carboxylic acid O-H and C=O stretches, as well as aromatic C-H and C=C stretches, would be expected.

## Visualizations

### Workflow for Physical Characterization of a Chemical Compound

The following diagram illustrates a general workflow for the physical and chemical characterization of a compound like homopiperonylic acid.

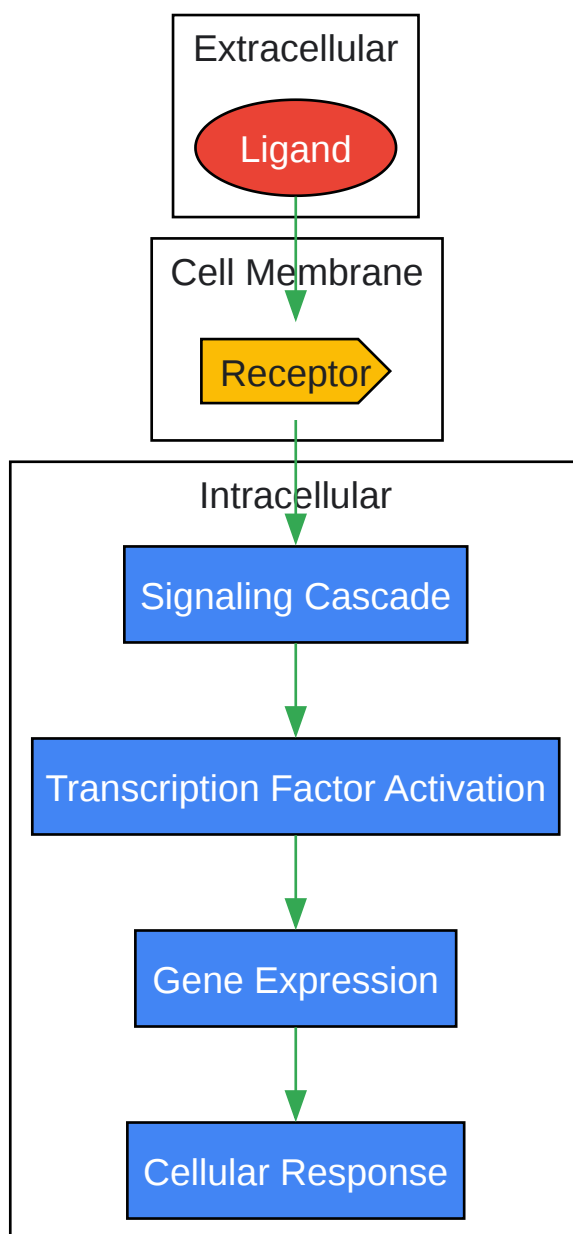


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Caption: Workflow for the Physical Characterization of a Chemical Compound.

### Generic Ligand-Activated Signaling Pathway

While no specific signaling pathways involving homopiperonylic acid were identified in the search results, a related compound, piperonylic acid, has been shown to activate the EGFR signaling pathway.[8] The following diagram illustrates a generic signaling pathway that can be activated by a ligand binding to a receptor.



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Caption: Generic Ligand-Activated Signaling Pathway.

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